

Ethyl 4,4,4-trifluoroacetoacetate physical properties

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Compound of Interest

Compound Name: Ethyl 4,4,4-trifluoroacetoacetate

Cat. No.: B041367

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An In-depth Technical Guide to the Physical Properties of **Ethyl 4,4,4-trifluoroacetoacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4,4,4-trifluoroacetoacetate (ETFAA) is a fluorinated organic compound of significant interest in medicinal chemistry and the synthesis of agrochemicals.^[1] Its trifluoromethyl group imparts unique properties, including enhanced reactivity and solubility in various organic solvents, making it a valuable building block for creating complex molecules with modified biological activity and metabolic stability.^[1] This guide provides a comprehensive overview of the core physical properties of ETFAA, complete with experimental protocols for their determination, to support its application in research and development.

Data Presentation: Physical Properties

The following table summarizes the key physical and chemical properties of **Ethyl 4,4,4-trifluoroacetoacetate**, compiled from various sources.

Property	Value
CAS Number	372-31-6[1][2][3][4][5][6][7][8]
Molecular Formula	C ₆ H ₇ F ₃ O ₃ [1][3][4][6][7][9]
Molecular Weight	184.11 g/mol [1][2][3][7][8][9]
Appearance	Colorless to light yellow clear liquid[1][4][6][10][11]
Boiling Point	129-132 °C (at 760 mmHg)[1][2][6][10][12][13]
Melting Point	-39 °C to -30 °C[1][6][10][12][14]
Density	1.250 - 1.259 g/mL (at 20-25 °C)[1][2][8][10][15][16]
Refractive Index (n _{20/D})	1.375 - 1.380[1][2][4][5][6][10][12][13][14]
Water Solubility	10 g/L (at 20 °C)[6][8][10][11][15][16][17][18]
Solubility in Organics	Soluble in common organic solvents like ethanol and acetone[11]
Flash Point	28 °C (84 °F)[6][10][12][14][15][16][17]
Vapor Pressure	8 hPa (at 20 °C)[6][17]

Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid compounds like **Ethyl 4,4,4-trifluoroacetoacetate** are provided below.

Determination of Boiling Point

The boiling point is determined at atmospheric pressure using distillation.

- Apparatus: Round-bottom flask, heating mantle, distillation head with a thermometer, condenser, and receiving flask.
- Procedure:

- Place a sample of **Ethyl 4,4,4-trifluoroacetoacetate** into the round-bottom flask along with boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the sample gently.
- Record the temperature at which the liquid actively boils and a steady stream of condensate is observed on the thermometer. This temperature, when the first drop of distillate is collected, is the boiling point.
- The temperature should remain constant throughout the distillation of the pure compound.

Determination of Density

The density is determined by measuring the mass of a known volume of the liquid.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Apparatus: A pycnometer (density bottle) or a graduated cylinder and an analytical balance.[\[19\]](#)[\[20\]](#)
- Procedure (using a graduated cylinder):
 - Place a clean, dry 10 mL or 25 mL graduated cylinder on the analytical balance and tare the mass to zero.[\[19\]](#)
 - Carefully add a specific volume of **Ethyl 4,4,4-trifluoroacetoacetate** to the graduated cylinder (e.g., 10.0 mL). Read the volume from the bottom of the meniscus.[\[19\]](#)
 - Place the graduated cylinder containing the liquid back on the balance and record the mass.
 - Calculate the density using the formula: $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$.[\[19\]](#)
 - For higher accuracy, perform the measurement multiple times and calculate the average.[\[19\]](#) The use of a pycnometer will yield more precise results.

Determination of Refractive Index

The refractive index, a measure of how light bends as it passes through the substance, is determined using a refractometer.^[23]

- Apparatus: An Abbe refractometer, a constant temperature water bath, and a light source (typically sodium D-line, 589 nm).^[23]
- Procedure:
 - Calibrate the Abbe refractometer using a standard with a known refractive index, such as distilled water.
 - Ensure the prism surfaces are clean and dry.
 - Place a few drops of **Ethyl 4,4,4-trifluoroacetoacetate** onto the surface of the lower prism.
 - Close the prisms and allow the sample to reach thermal equilibrium, typically 20°C, by circulating water from the water bath.
 - Adjust the light source and move the adjustment knob until the light and dark fields are clearly visible in the eyepiece.
 - Turn the dispersion compensator to eliminate any color fringe and sharpen the dividing line.
 - Align the sharp dividing line exactly on the crosshairs of the eyepiece.
 - Read the refractive index value from the instrument's scale.

Determination of Solubility

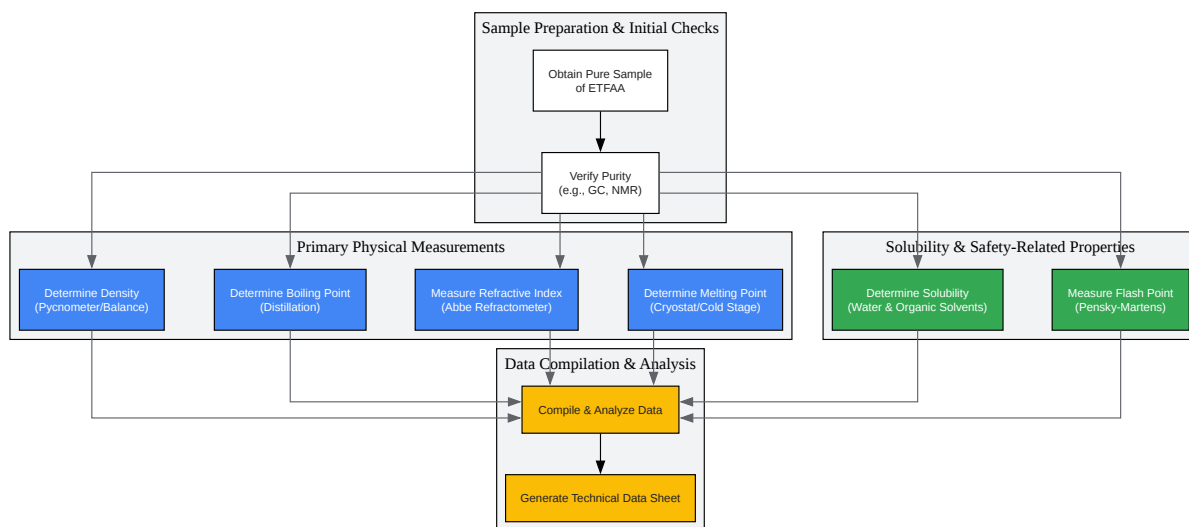
This protocol determines the solubility of ETFAA in a specific solvent (e.g., water).

- Apparatus: A series of vials or test tubes, a calibrated pipette, an analytical balance, a magnetic stirrer, and a constant temperature bath.

- Procedure:
 - Add a precise volume of the solvent (e.g., 10 mL of water) to several vials.
 - Place the vials in a constant temperature bath set to the desired temperature (e.g., 20°C).
 - Add incrementally increasing, pre-weighed amounts of **Ethyl 4,4,4-trifluoroacetoacetate** to each vial.
 - Stir each mixture vigorously for a set period to ensure equilibrium is reached.
 - Observe the vials to identify the point of saturation, which is the vial with the highest concentration of solute where no undissolved liquid phase is visible.
 - The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/L). For ETFAA in water at 20°C, this is approximately 10 g/L.[\[6\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Mandatory Visualization: Workflow for Physical Property Characterization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical such as **Ethyl 4,4,4-trifluoroacetoacetate**.



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Caption: Workflow for characterizing the physical properties of a liquid chemical.

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